

Unveiling Tsugaforrestolide: A Technical Guide to a Novel Anti-Inflammatory Lactone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tsugalactone*

Cat. No.: *B1150579*

[Get Quote](#)

For the attention of researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of Tsugaforrestolide, a recently identified bisabolane-type sesquiterpene lactone. As the term "**Tsugalactone**" does not correspond to a recognized chemical entity in major databases, this guide focuses on the scientifically characterized Tsugaforrestolide, isolated from the coniferous tree *Tsuga forrestii*.

Chemical Identity and Properties

Tsugaforrestolide is a structurally unique sesquiterpenoid featuring a C-15 carboxylated bisabolane skeleton with a 12,9-lactone moiety.^{[1][2]} To date, a specific CAS Registry Number and a standardized IUPAC name for Tsugaforrestolide have not been publicly indexed. The elucidation of its chemical structure and absolute configuration was achieved through a combination of advanced spectroscopic methods, including GIAO NMR calculations with DP4+ probability analysis, electronic circular dichroism (ECD), and single-crystal X-ray diffraction analysis.^{[1][2]}

Table 1: Chemical and Physical Properties of Tsugaforrestolide

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₂ O ₃	[1] (inferred from structure)
Molecular Weight	250.34 g/mol	(Calculated)
Class	Bisabolane-type sesquiterpene lactone	
Source Organism	Tsuga forrestii	

Biological Activity and Mechanism of Action

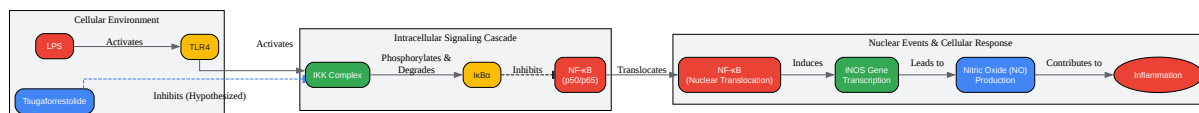
Tsugaforrestolide has demonstrated significant anti-inflammatory properties. The primary reported biological activity is the potent inhibition of lipopolysaccharide (LPS)-induced nitric oxide (NO) production in RAW 264.7 macrophage cells.

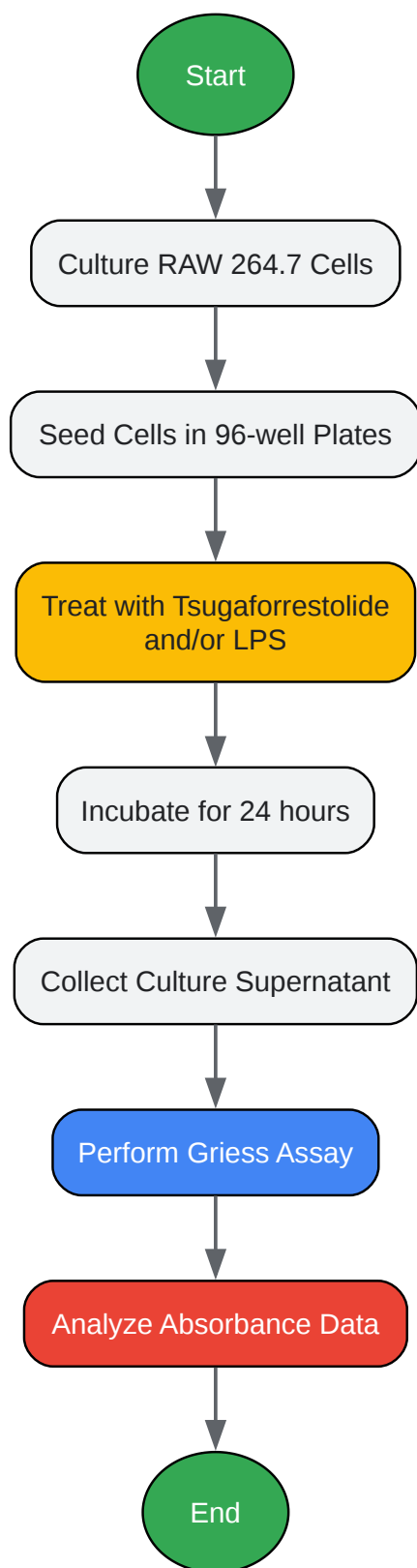
Table 2: In Vitro Anti-inflammatory Activity of Tsugaforrestolide

Assay	Cell Line	IC ₅₀ Value	Positive Control	IC ₅₀ of Control	Reference
LPS-induced Nitric Oxide (NO) Production	RAW 264.7 macrophages	7.1 μM	BAY11-7082	8.7 μM	

The inhibition of NO production, a key mediator in inflammatory processes, suggests that Tsugaforrestolide may exert its anti-inflammatory effects through modulation of inflammatory signaling pathways. A likely target is the Nuclear Factor-kappa B (NF-κB) signaling pathway, a central regulator of inflammatory gene expression, including the inducible nitric oxide synthase (iNOS) responsible for NO production.

Below is a proposed logical workflow for the anti-inflammatory action of Tsugaforrestolide based on its observed effects.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Tsugaforrestolide, an Anti-Inflammatory Bisabolane-Type Sesquiterpene Lactone From the Vulnerable Conifer Tsuga forrestii - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling Tsugaforrestolide: A Technical Guide to a Novel Anti-Inflammatory Lactone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1150579#tsugalactone-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com